

Demethylsonchifolin: A Technical Overview of its Chemical Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: *Demethylsonchifolin*

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For Researchers, Scientists, and Drug Development Professionals

[Shanghái, China] – **Demethylsonchifolin**, a naturally occurring sesquiterpenoid lactone, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of its chemical structure, known properties, and putative biological effects, with a focus on its potential modulation of inflammatory pathways.

Chemical Structure and Properties

Demethylsonchifolin is a complex organic molecule with the chemical formula $C_{20}H_{24}O_6$ and a molecular weight of 360.4 g/mol. Its systematic IUPAC name is (3aR,4R,6E,10Z,11aR)-10-methyl-4-{[(2Z)-2-methylbut-2-enoyl]oxy}-3-methylene-2-oxo-2,3,3a,4,5,8,9,11a-octahydrocyclodeca[b]furan-6-carboxylic acid. The structure features a ten-membered carbocyclic ring fused to a γ -lactone ring, a characteristic feature of many bioactive sesquiterpenoids.

Table 1: Physicochemical Properties of **Demethylsonchifolin**

Property	Value	Source
CAS Number	956384-55-7	
Molecular Formula	C ₂₀ H ₂₄ O ₆	
Molecular Weight	360.4 g/mol	
Predicted Boiling Point	563.2 ± 50.0 °C	
Predicted Density	1.21 ± 0.1 g/cm ³	
Predicted pKa	4.49 ± 0.60	

Spectral Data

Detailed experimental spectral data for **Demethylsonchifolin**, including ¹H NMR, ¹³C NMR, and mass spectrometry, are not readily available in public databases. However, based on its chemical structure, characteristic signals can be predicted.

¹H and ¹³C NMR Spectroscopy: The ¹H NMR spectrum would be expected to show a complex pattern of signals corresponding to the numerous protons in different chemical environments, including olefinic protons, protons adjacent to oxygen atoms, and methyl groups. The ¹³C NMR spectrum would display 20 distinct signals, including those for carbonyl carbons, olefinic carbons, and carbons of the fused ring system.

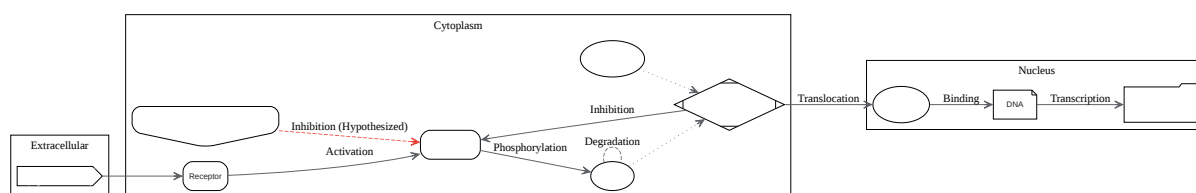
Mass Spectrometry: The mass spectrum of **Demethylsonchifolin** would show a molecular ion peak corresponding to its molecular weight. The fragmentation pattern would likely involve the loss of the ester side chain and other characteristic cleavages of the sesquiterpene lactone core.

Biological Activity and Signaling Pathways

Demethylsonchifolin is isolated from *Smallanthus sonchifolius*, a plant commonly known as yacon. While specific studies on the biological activity of **Demethylsonchifolin** are limited, related compounds and other sesquiterpenoid lactones have been reported to possess a range of biological effects, including anti-inflammatory properties.

A key signaling pathway implicated in inflammation is the Nuclear Factor-kappa B (NF- κ B) pathway.[1] This pathway plays a central role in regulating the expression of pro-inflammatory genes, such as those encoding cytokines like TNF- α and IL-6. The activation of NF- κ B involves the phosphorylation and subsequent degradation of its inhibitory protein, I κ B α , allowing the p65 subunit of NF- κ B to translocate to the nucleus and initiate gene transcription.[2][3]

Although direct evidence is lacking for **Demethylsonchifolin**, it is hypothesized that it may exert anti-inflammatory effects by inhibiting the NF- κ B signaling pathway. This could occur through the inhibition of I κ B α phosphorylation or by preventing the nuclear translocation of the p65 subunit.



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*Hypothesized inhibition of the NF- κ B signaling pathway by **Demethylsonchifolin**.*

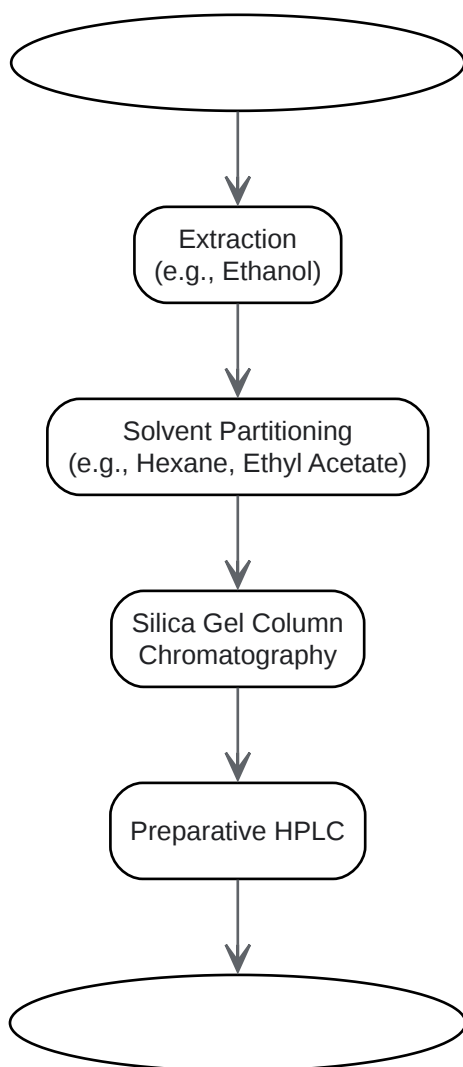
Experimental Protocols

While specific experimental protocols for **Demethylsonchifolin** are not available, the following are generalized methodologies that can be adapted for its study.

Isolation of Sesquiterpenoids from *Smallanthus sonchifolius*

A general procedure for the isolation of sesquiterpenoids from the leaves of *Smallanthus sonchifolius* involves extraction with an organic solvent followed by chromatographic separation.

- **Extraction:** Dried and powdered leaves of *S. sonchifolius* are extracted with a solvent such as ethanol or methanol at room temperature.
- **Solvent Partitioning:** The crude extract is then partitioned between different immiscible solvents (e.g., hexane, ethyl acetate, and water) to separate compounds based on polarity.
- **Chromatography:** The fraction containing the sesquiterpenoids is subjected to column chromatography on silica gel, followed by further purification using techniques like preparative High-Performance Liquid Chromatography (HPLC) to isolate individual compounds like **Demethylsonchifolin**.^[4]



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*General workflow for the isolation of **Demethylsonchifolin**.*

Cell Viability Assay (MTT Assay)

To assess the cytotoxicity of **Demethylsonchifolin**, a colorimetric MTT assay can be performed.^{[5][6]}

- **Cell Seeding:** Plate cells (e.g., RAW 264.7 macrophages) in a 96-well plate and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of **Demethylsonchifolin** for a specified period (e.g., 24 hours).
- **MTT Addition:** Add MTT solution to each well and incubate to allow for the formation of formazan crystals by viable cells.
- **Solubilization and Measurement:** Solubilize the formazan crystals with a suitable solvent (e.g., DMSO) and measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader. Cell viability is calculated as a percentage relative to untreated control cells.

Cytokine Production Assay (ELISA)

The effect of **Demethylsonchifolin** on the production of pro-inflammatory cytokines like TNF- α and IL-6 can be quantified using an Enzyme-Linked Immunosorbent Assay (ELISA).^{[7][8]}

- **Cell Culture and Treatment:** Culture cells (e.g., RAW 264.7 macrophages) and pre-treat with different concentrations of **Demethylsonchifolin**.
- **Stimulation:** Induce an inflammatory response by stimulating the cells with an agent like lipopolysaccharide (LPS).
- **Supernatant Collection:** Collect the cell culture supernatant containing the secreted cytokines.

- ELISA: Perform a sandwich ELISA using specific antibodies for the cytokine of interest (e.g., TNF- α or IL-6) according to the manufacturer's protocol. The concentration of the cytokine is determined by comparing the sample absorbance to a standard curve.

Western Blot Analysis for NF- κ B Pathway Proteins

To investigate the effect of **Demethylsonchifolin** on the NF- κ B signaling pathway, the levels of key proteins such as phosphorylated I κ B α and nuclear p65 can be assessed by Western blotting.^{[2][3]}

- Cell Treatment and Lysis: Treat cells with **Demethylsonchifolin** and/or an inflammatory stimulus. Lyse the cells to extract total protein or perform subcellular fractionation to separate cytoplasmic and nuclear proteins.
- Protein Quantification: Determine the protein concentration of the lysates.
- SDS-PAGE and Transfer: Separate the proteins by SDS-polyacrylamide gel electrophoresis and transfer them to a membrane (e.g., PVDF).
- Immunoblotting: Probe the membrane with primary antibodies specific for the target proteins (e.g., anti-phospho-I κ B α , anti-p65) followed by incubation with a secondary antibody conjugated to an enzyme (e.g., HRP).
- Detection: Detect the protein bands using a chemiluminescent substrate and an imaging system. The band intensities can be quantified to determine the relative protein levels.

Conclusion

Demethylsonchifolin represents a promising natural product for further investigation into its potential anti-inflammatory properties. While direct experimental evidence is currently limited, its structural similarity to other bioactive sesquiterpenoid lactones suggests that it may modulate key inflammatory signaling pathways such as the NF- κ B pathway. The experimental protocols outlined in this guide provide a framework for researchers to explore the chemical and biological characteristics of **Demethylsonchifolin** in greater detail, paving the way for potential applications in drug discovery and development. Further research is warranted to fully elucidate its mechanism of action and therapeutic potential.

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References

- 1. NF- κ B-mediated anti-inflammatory activity of the sesquiterpene lactone 7-hydroxyfrullanolide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. mdpi.com [mdpi.com]
- 5. benchchem.com [benchchem.com]
- 6. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Modulation of IL-1 β , IL-6 and TNF- α secretion and mRNA expression by the trichothecene vomitoxin in the RAW 264.7 murine macrophage cell line - PubMed [pubmed.ncbi.nlm.nih.gov]
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